

Introduction: A Versatile Ionic Liquid for Advanced Applications

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Compound of Interest

Compound Name: *1-Hexyl-2,3-dimethylimidazolium iodide*
Cat. No.: *B1523560*

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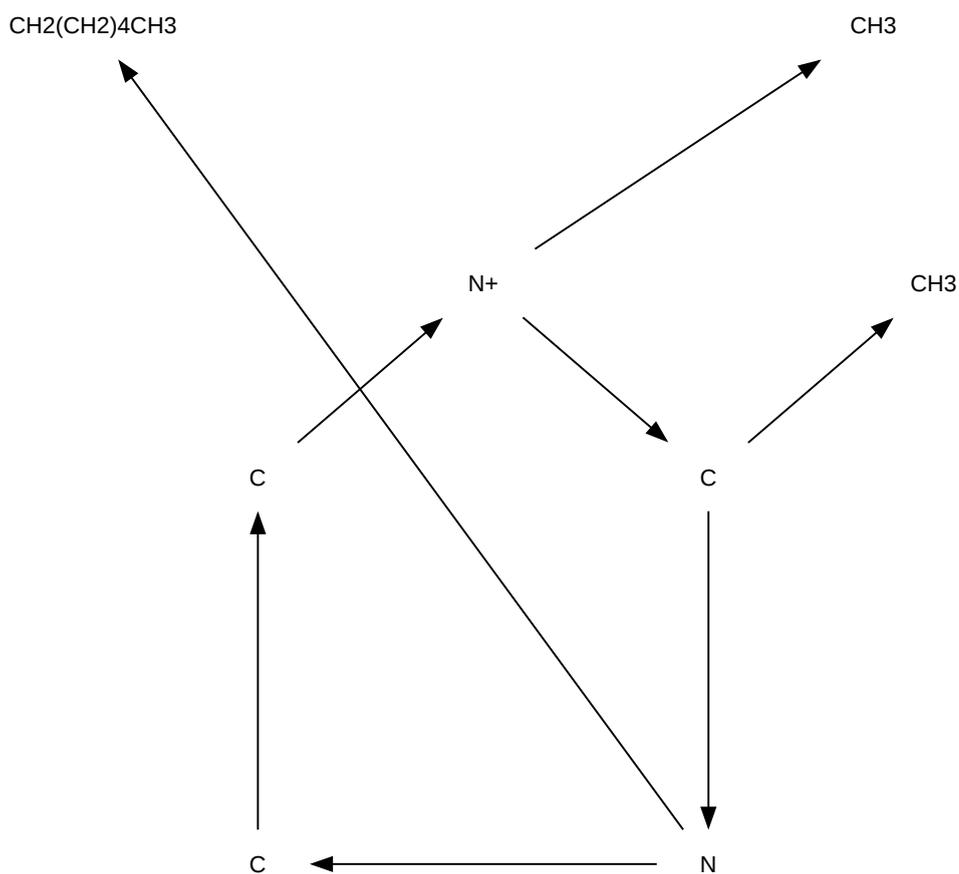
1-Hexyl-2,3-dimethylimidazolium iodide, identified by CAS number 288627-94-1, is a prominent member of the imidazolium-based ionic liquids (ILs). These materials, often defined as salts with melting points below 100°C, have emerged as a pivotal class of compounds in modern chemistry. Characterized by their negligible vapor pressure, high thermal stability, and tunable physicochemical properties, ILs like **1-Hexyl-2,3-dimethylimidazolium iodide** are at the forefront of green chemistry initiatives, offering sustainable alternatives to volatile organic compounds (VOCs).^[1]

This guide, intended for researchers, scientists, and drug development professionals, provides a comprehensive overview of **1-Hexyl-2,3-dimethylimidazolium iodide**. We will delve into its core physicochemical properties, outline a standard synthetic methodology, explore its key applications with mechanistic insights, and provide essential safety and handling protocols. The narrative is designed to blend technical accuracy with the practical insights of a senior application scientist, explaining the causality behind its utility in various fields, from renewable energy to biotechnology.

Part 1: Physicochemical and Structural Characteristics

The unique properties of **1-Hexyl-2,3-dimethylimidazolium iodide** stem directly from its molecular architecture. The structure consists of an imidazolium cation and an iodide anion. The cation features a five-membered heterocyclic ring with two nitrogen atoms, which is

substituted with a methyl group at the C2 position, and methyl and hexyl groups at the N1 and N3 positions, respectively. This specific arrangement of alkyl chains and the presence of the C2-methyl group significantly influence its physical state, thermal stability, and performance in applications compared to its more common C2-unsubstituted analogue, 1-hexyl-3-methylimidazolium iodide.

I⁻[Click to download full resolution via product page](#)Caption: Molecular structure of **1-Hexyl-2,3-dimethylimidazolium Iodide**.

Core Properties Summary

The following table summarizes the key physicochemical properties of **1-Hexyl-2,3-dimethylimidazolium iodide**, compiled from various supplier and safety datasheets.

Property	Value	References
CAS Number	288627-94-1	[1][2][3][4][5]
Molecular Formula	C ₁₁ H ₂₁ IN ₂	[1][3][4][5][6]
Molecular Weight	308.21 g/mol	[1][4][5][6]
Appearance	White to yellow/orange crystalline powder	[1][3][4][5]
Purity	≥98.0% (HPLC)	[1][2][3][4][5]
Physical State (20°C)	Solid	[3][4][5]
Melting Point	No data available	[3]
Solubility	No data available	[3][5]
Storage Conditions	Room temperature, cool, dark, under inert gas	[3][4][6]
Key Characteristics	Hygroscopic, excellent thermal stability	[1][3][4]

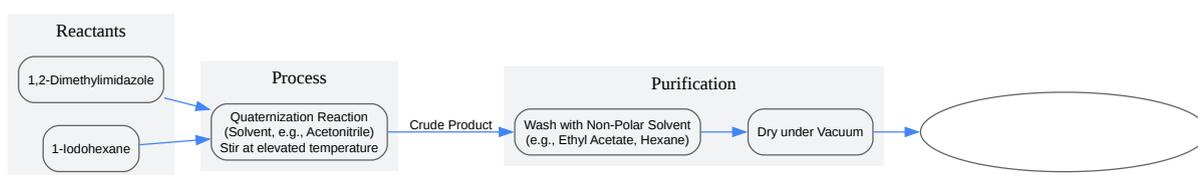
Structural Insights and Causality

- **Impact of C2-Methylation:** The methyl group at the C2 position of the imidazolium ring is a critical feature. In applications like solid-state electrolytes, this substitution can disrupt crystal packing and alter the melting point. For instance, in dye-sensitized solar cells, the use of 1-alkyl-2,3-dimethylimidazolium iodides was specifically chosen to help ensure the final electrolyte product remained solid.[7]
- **Thermal Stability:** The compound is noted for its excellent thermal stability and low volatility, which are hallmark properties of ionic liquids.[1] While specific decomposition temperature data for this exact compound is scarce, studies on analogous 1-alkyl-2,3-

dimethylimidazolium nitrate salts have shown that thermal stability tends to decrease as the length of the N-alkyl chain increases.[8] This suggests that while the hexyl chain provides desirable lipophilicity, longer chains could potentially compromise thermal stability, making the hexyl group a balanced choice for many applications.

Part 2: Synthesis and Purification Workflow

The synthesis of **1-Hexyl-2,3-dimethylimidazolium iodide** follows a standard and robust chemical pathway for producing imidazolium salts: the quaternization of an amine. This reaction involves the alkylation of a tertiary nitrogen atom in the 1,2-dimethylimidazole starting material with an alkyl halide, in this case, 1-iodohexane.



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Caption: General workflow for the synthesis of **1-Hexyl-2,3-dimethylimidazolium Iodide**.

Detailed Experimental Protocol: Synthesis

This protocol describes a representative lab-scale synthesis. The causality for each step is explained to provide a deeper understanding of the process.

- Reactant Preparation:
 - In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 1,2-dimethylimidazole (1.0 eq.) in a suitable solvent like acetonitrile or toluene.
 - Causality: Acetonitrile is a common choice as it is a polar aprotic solvent that can dissolve the imidazolium salt as it forms, facilitating a homogenous reaction. The reaction can also

be run neat (without solvent), but using a solvent helps control the reaction temperature and viscosity.

- Alkylation Reaction:
 - Add 1-iodohexane (1.0-1.1 eq.) to the flask. A slight excess of the alkylating agent can help drive the reaction to completion.
 - Heat the mixture to reflux (or an appropriate temperature, e.g., 60-80°C) and stir vigorously for 12-24 hours.
 - Monitor the reaction progress using Thin Layer Chromatography (TLC) or ^1H NMR by observing the disappearance of the starting material.
 - Causality: Heating provides the necessary activation energy for the $\text{S}_{\text{N}}2$ reaction between the nucleophilic $\text{N}3$ of the imidazole and the electrophilic primary carbon of 1-iodohexane. The iodide is an excellent leaving group, making the reaction efficient.
- Isolation of Crude Product:
 - After the reaction is complete, cool the mixture to room temperature. If a solvent was used, remove it under reduced pressure using a rotary evaporator.
 - The resulting product will likely be a viscous oil or a solid.
 - Causality: Removing the solvent concentrates the product, preparing it for the purification stage.

Protocol: Purification

- Washing:
 - Add a non-polar solvent such as ethyl acetate or diethyl ether to the crude product and stir or sonicate vigorously. The ionic liquid product is immiscible in these solvents, while unreacted non-polar starting materials (like 1-iodohexane) and non-ionic impurities will dissolve.
 - Decant the solvent. Repeat this washing step 2-3 times.

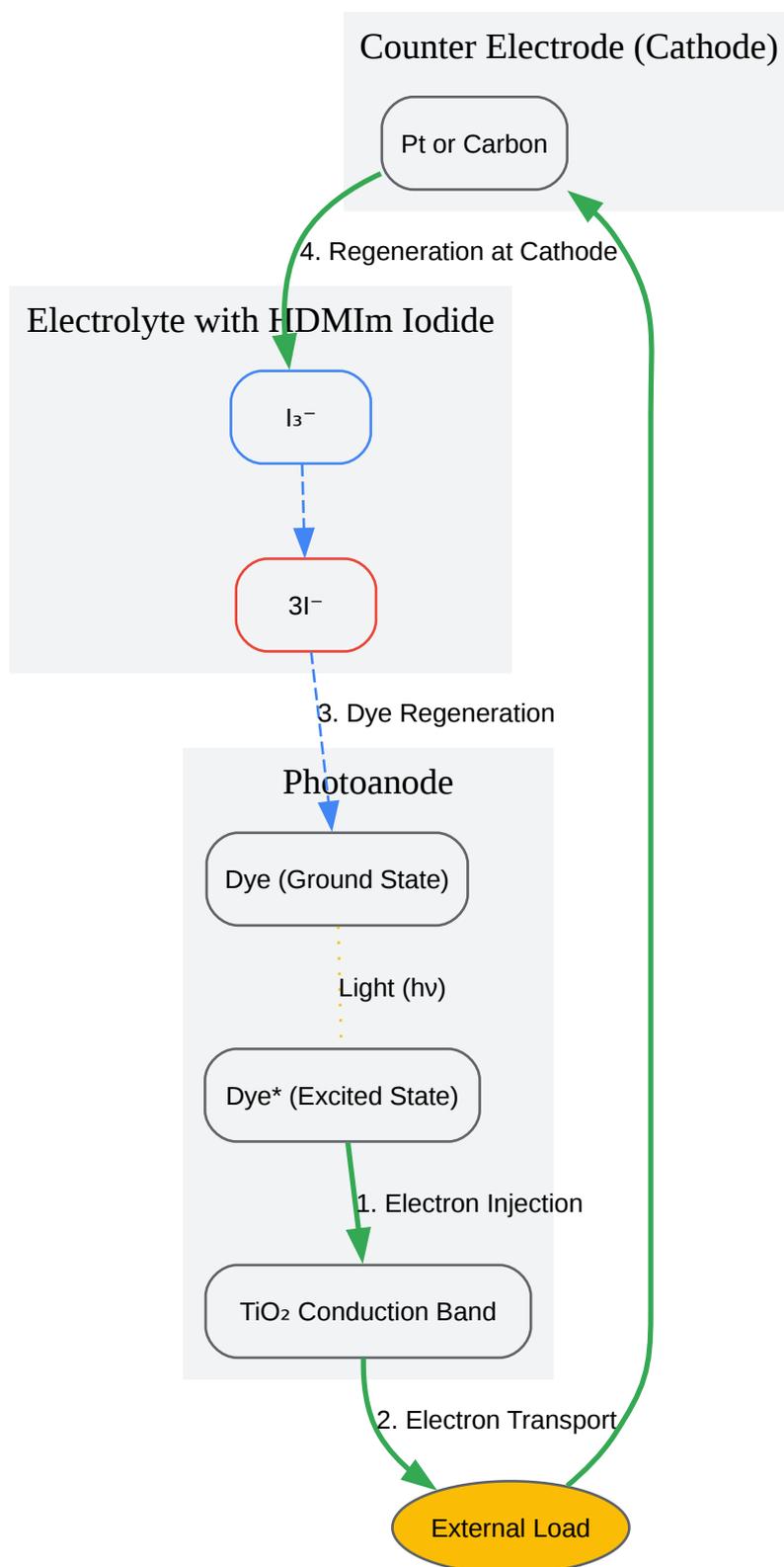
- Causality: This liquid-liquid extraction or solid-liquid washing is a critical step to remove organic-soluble impurities, significantly increasing the purity of the final ionic liquid.
- Drying:
 - Place the washed product in a vacuum oven at a moderate temperature (e.g., 50-70°C) for several hours until a constant weight is achieved.
 - Causality: This step removes any residual washing solvent and water. As the compound is hygroscopic, thorough drying is essential for many applications, especially in electrochemistry where water content must be minimized.[3][4]

Part 3: Core Applications and Mechanistic Insights

1-Hexyl-2,3-dimethylimidazolium iodide is a versatile compound utilized across several scientific domains. Its utility is primarily driven by its ionic conductivity, thermal stability, and unique solvent properties.[1]

Electrolytes in Dye-Sensitized Solar Cells (DSSCs)

One of the most well-documented applications is in the electrolyte for DSSCs.[9] In a DSSC, the electrolyte is responsible for regenerating the photo-oxidized dye and transporting charge between the photoanode and the counter electrode. The standard redox mediator for this process is the iodide/triiodide (I^-/I_3^-) couple.[10]



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Caption: Electron and charge transfer cycle in a Dye-Sensitized Solar Cell (DSSC).

- Role and Mechanism: **1-Hexyl-2,3-dimethylimidazolium iodide** serves as the source of iodide ions for the redox couple. When used in a solid polymer electrolyte, it enhances ionic conductivity.[9] The process is as follows:
 - Light excites the dye molecule, which injects an electron into the semiconductor (e.g., TiO₂) conduction band.
 - The electron travels through the external circuit to the counter electrode.
 - The oxidized dye is regenerated by accepting an electron from an iodide ion (I⁻), forming triiodide (I₃⁻).
 - At the counter electrode, triiodide is reduced back to iodide by the returning electrons, completing the circuit.
- Performance Enhancement: The presence of imidazolium-based ILs in the electrolyte can increase the open-circuit voltage (V_{oc}) of the solar cell. A solid polymer electrolyte containing 20% (wt) of the related 1-hexyl-3-methylimidazolium iodide showed the highest ionic conductivity of 1.83×10⁻³ S/cm, leading to a DSSC with a 3.42% energy conversion efficiency.[9]

Protocol: Preparation of a Solid Polymer Electrolyte for DSSCs

This protocol is adapted from methodologies described for similar systems.[9]

- Host Polymer Dissolution: Dissolve a biopolymer like rice starch in a suitable solvent system with heating and stirring until a homogenous solution is obtained.
- Salt Addition: Add a primary iodide salt (e.g., NaI) to the polymer solution and continue stirring until it is fully dissolved. Causality: The salt provides the initial charge carriers.
- Ionic Liquid Doping: Add a measured weight percentage of **1-Hexyl-2,3-dimethylimidazolium iodide** to the mixture. Causality: The IL acts as a plasticizer and significantly increases the ionic conductivity of the polymer matrix.

- **Casting and Drying:** Pour the final solution into a petri dish and allow the solvent to evaporate slowly at room temperature. Further dry the resulting film in a desiccator. **Causality:** This solution casting technique creates a free-standing, flexible solid electrolyte film.

Other Key Applications

- **Supercapacitors (EDLCs):** Similar to its role in DSSCs, the compound is used as a dopant in solid biopolymer electrolytes for electrochemical double-layer capacitors.[11] Its function is to increase the ionic conductivity of the electrolyte, which is crucial for the rapid charge and discharge cycles characteristic of supercapacitors.
- **Green Chemistry and Catalysis:** Due to its low volatility and high thermal stability, it serves as a reusable and environmentally benign solvent for organic reactions.[1] Its ionic nature can also enhance the solubility of reactants and stabilize catalytic species, sometimes leading to improved reaction rates and selectivities.
- **Biotechnology and Separations:** The unique solvating properties of this IL are exploited in the extraction and purification of biomolecules and in liquid-liquid extraction processes for separating valuable compounds.[1]

Part 4: Safety, Handling, and Disposal

As a laboratory chemical, **1-Hexyl-2,3-dimethylimidazolium iodide** requires careful handling to minimize risk. The information below is synthesized from multiple safety data sheets (SDS).

GHS Hazard and Precautionary Information

Hazard Class	GHS Statement	Precautionary Codes	References
Skin Irritation	H315: Causes skin irritation	P264, P280, P302+P352	[3][4][5]
Eye Irritation	H319: Causes serious eye irritation	P280, P305+P351+P338	[3][4][5]
Respiratory Irritation	H335: May cause respiratory irritation	P261, P271	[12]

Handling and Storage Protocol

- Personal Protective Equipment (PPE): Always wear protective gloves (e.g., nitrile), safety glasses with side shields or goggles, and a lab coat.[3][5]
- Ventilation: Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.[3][13]
- Handling: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Prevent dust dispersion.[3][5]
- Storage: Keep the container tightly closed and store in a cool, dark, and dry place.[3][4] The compound is hygroscopic; therefore, it is recommended to store it under an inert atmosphere (e.g., nitrogen or argon) to prevent moisture absorption.[3][4]
- Incompatibilities: Store away from strong oxidizing agents.[3]

Disposal

Disposal must be conducted in accordance with all federal, state, and local environmental regulations.[5] A recommended method is to dissolve the material in a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.[3] Do not allow the substance to enter drains or the environment.

Conclusion

1-Hexyl-2,3-dimethylimidazolium iodide stands out as a highly functional and versatile ionic liquid. Its tailored molecular structure imparts a valuable combination of thermal stability, ionic conductivity, and unique solvation properties. These characteristics have established its role as a key enabling material in next-generation energy devices like dye-sensitized solar cells and supercapacitors. Furthermore, its application as a green solvent underscores its importance in the broader shift towards sustainable chemical processes. For researchers in materials science, electrochemistry, and organic synthesis, this compound offers a powerful tool for innovation, though its proper handling and storage are paramount to ensuring both experimental integrity and laboratory safety.

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